

# YS-67 safety and handling guidelines

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## Compound of Interest

Compound Name: YS-67

Cat. No.: B12365708

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## Chemical and Physical Properties

**YS-67** is a small molecule inhibitor with the following properties:

Property	Value
CAS Number	2761327-15-3
Molecular Formula	C <sub>32</sub> H <sub>34</sub> N <sub>4</sub> O <sub>3</sub>
Molecular Weight	522.64 g/mol
Purity	>99%
Appearance	Crystalline solid
Solubility	Soluble in DMSO
Storage	Store at -20°C for long-term stability.

## Safety and Handling

While a specific Safety Data Sheet (SDS) for **YS-67** is not publicly available, the following guidelines are based on its potent biological activity as an EGFR inhibitor and general principles for handling hazardous chemical compounds.

## Hazard Identification

**YS-67** should be treated as a hazardous substance. As a potent EGFR inhibitor, it may interfere with normal cellular processes. Potential hazards include:

- **Toxicity:** May be harmful if ingested, inhaled, or absorbed through the skin.
- **Irritation:** May cause skin and eye irritation.
- **Unknown Hazards:** The full toxicological properties of **YS-67** have not been extensively studied.

## Personal Protective Equipment (PPE)

Appropriate PPE should be worn at all times when handling **YS-67**:

- **Gloves:** Nitrile or other chemically resistant gloves.
- **Eye Protection:** Safety glasses with side shields or goggles.
- **Lab Coat:** A standard laboratory coat.
- **Respiratory Protection:** A properly fitted respirator is recommended when handling the powder form to avoid inhalation.

## Handling Procedures

- Handle **YS-67** in a well-ventilated area, preferably within a chemical fume hood.
- Avoid creating dust when working with the solid form.
- Prevent contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

## First Aid Measures

- In case of skin contact: Immediately wash the affected area with soap and water.
- In case of eye contact: Flush eyes with copious amounts of water for at least 15 minutes.

- If inhaled: Move to fresh air. If breathing is difficult, seek medical attention.
- If ingested: Seek immediate medical attention.

## Storage and Disposal

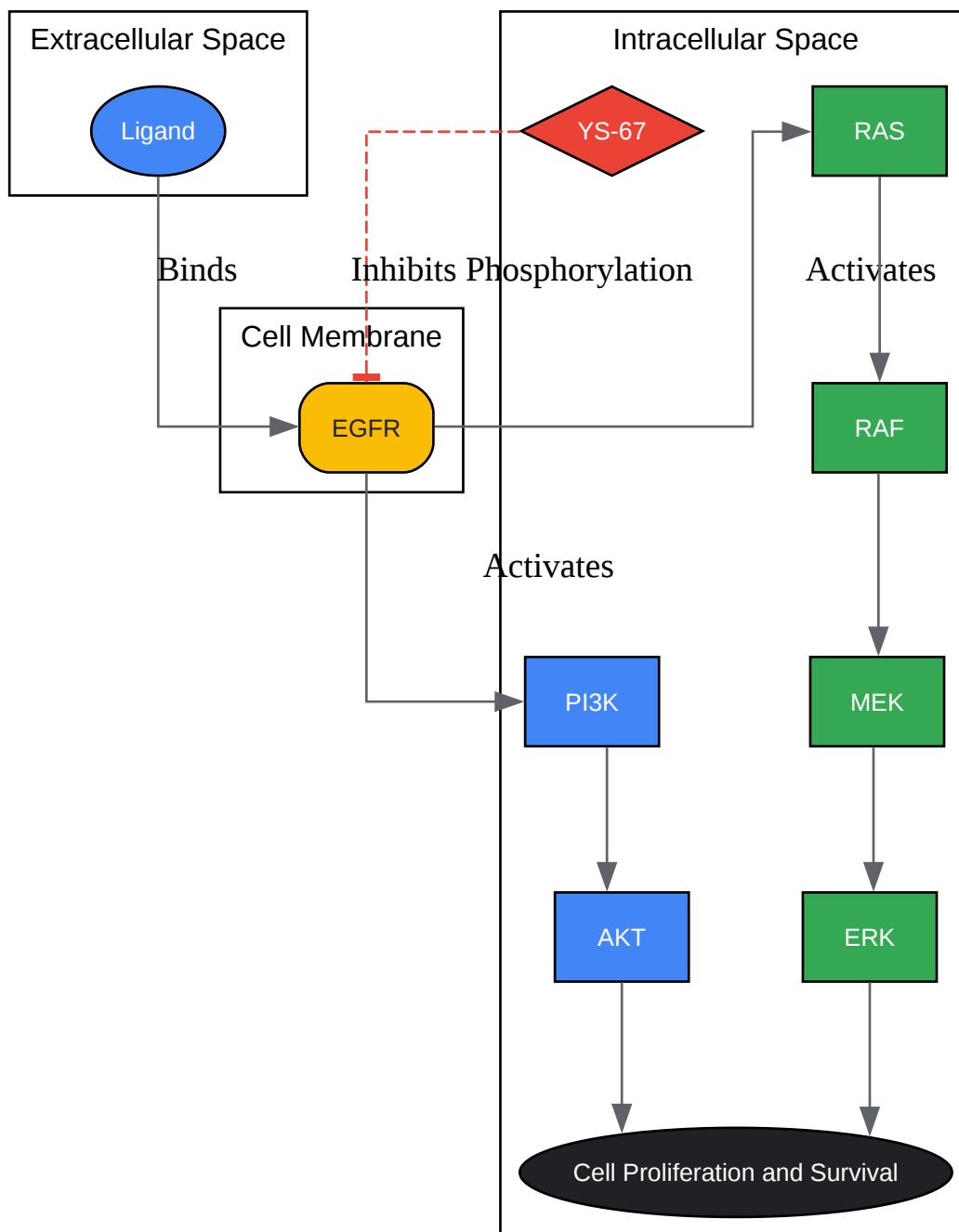
- Store **YS-67** in a tightly sealed container in a cool, dry, and well-ventilated area.
- Follow institutional and local regulations for the disposal of chemical waste.

## Mechanism of Action and Signaling Pathway

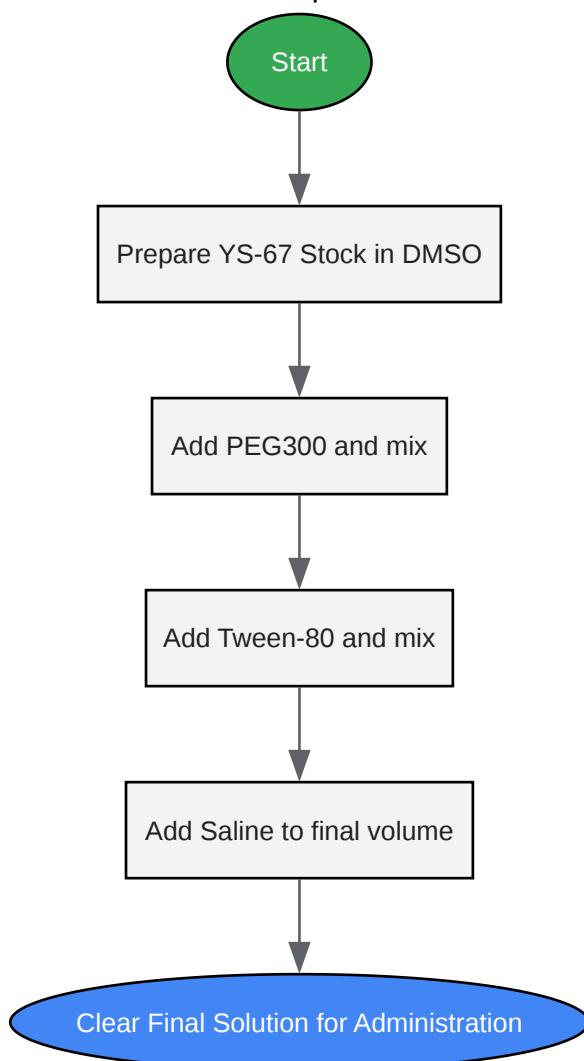
**YS-67** is a potent inhibitor of EGFR, a receptor tyrosine kinase that plays a crucial role in regulating cell growth, proliferation, and survival.<sup>[1]</sup> Overexpression or activating mutations of EGFR are common in various cancers, making it a key target for anti-cancer therapies. **YS-67** exerts its effect by inhibiting the phosphorylation of EGFR and downstream signaling components like Akt.<sup>[1]</sup>

The EGFR signaling pathway is a complex cascade of molecular events. Upon ligand binding, EGFR dimerizes and undergoes autophosphorylation, which in turn activates several downstream pathways, including the RAS-RAF-MEK-ERK and the PI3K-AKT pathways. These pathways are central to cell proliferation and survival.

## EGFR Signaling Pathway and Inhibition by YS-67



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## References

- 1. [medchemexpress.com](http://medchemexpress.com) [medchemexpress.com]

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